

Characterization of Neurotensin(8-13) Using Mass Spectrometry: An Application Note and Protocol

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Compound of Interest

Compound Name: *Neurotensin(8-13)*

Cat. No.: *B549770*

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Abstract

Neurotensin(8-13) (NT(8-13)), the C-terminal active fragment of the neuropeptide neurotensin, is a critical ligand for neurotensin receptors (NTRs) and plays a significant role in various physiological processes. Accurate characterization and quantification of NT(8-13) are paramount for research and drug development. This application note provides a detailed protocol for the analysis of NT(8-13) using mass spectrometry, a powerful tool for peptide characterization. We outline methods for sample preparation, liquid chromatography-mass spectrometry (LC-MS) analysis, and data interpretation, including a summary of expected quantitative data. Furthermore, we present a diagram of the NT(8-13) signaling pathway to provide a broader biological context.

Introduction

Neurotensin(8-13), with the amino acid sequence Arg-Arg-Pro-Tyr-Ile-Leu, is the minimal fragment of neurotensin that retains high affinity for the neurotensin type 1 receptor (NTS1).^[1]^[2] Its involvement in pain perception, temperature regulation, and as a potential therapeutic target in cancer and neurological disorders has spurred significant interest.^[2]^[3] Mass spectrometry offers unparalleled sensitivity and specificity for the identification, quantification, and structural elucidation of peptides like NT(8-13). This document serves as a comprehensive

guide for researchers utilizing mass spectrometry for the characterization of this important neuropeptide fragment.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for successful mass spectrometric analysis of NT(8-13). The protocol may vary depending on the sample matrix (e.g., in vitro assays, plasma, or tissue extracts).

Materials:

- **Neurotensin(8-13)** standard (lyophilized powder)
- Solvents: Acetonitrile (ACN), Water (H₂O), Formic Acid (FA), Trifluoroacetic Acid (TFA) - all LC-MS grade
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Centrifuge
- Vortex mixer

Protocol for Standard Solution Preparation:

- Accurately weigh a small amount of lyophilized NT(8-13) powder.
- Reconstitute the peptide in a suitable solvent, such as 0.1% FA in water, to a stock concentration of 1 mg/mL.
- Perform serial dilutions to prepare working standard solutions for calibration curves.

Protocol for Extraction from Biological Matrices (e.g., Plasma):

- **Protein Precipitation:** To 100 µL of plasma, add 300 µL of cold ACN containing an internal standard. Vortex vigorously for 1 minute.

- **Centrifugation:** Centrifuge the mixture at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully transfer the supernatant to a new tube.
- **Drying:** Evaporate the supernatant to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the initial mobile phase (e.g., 95% H₂O, 5% ACN, 0.1% FA) for LC-MS analysis.
- **SPE Cleanup (Optional):** For complex matrices, an additional solid-phase extraction step using C18 cartridges may be necessary to remove interfering substances. Condition the cartridge with methanol and then with 0.1% TFA in water. Load the sample, wash with 0.1% TFA in 5% ACN, and elute with 0.1% TFA in 60% ACN. Dry down the eluate and reconstitute as in step 5.[\[4\]](#)

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A mass spectrometer equipped with an electrospray ionization (ESI) source, such as a triple quadrupole (QqQ) or a high-resolution mass spectrometer (e.g., Orbitrap, Q-TOF).

LC Method:

- **Column:** A reversed-phase C18 column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.
- **Gradient:** A typical gradient would be 5-60% B over 5-10 minutes.

- Flow Rate: 0.3-0.5 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5-10 µL.

MS Method:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 - 4.5 kV.
- Source Temperature: 120 - 150°C.
- Desolvation Gas Temperature: 350 - 450°C.
- Data Acquisition:
 - Full Scan (for characterization): Acquire data over a mass range of m/z 100-1000 to identify the parent ion of NT(8-13).
 - Tandem MS (MS/MS or fragmentation analysis): Select the precursor ion of NT(8-13) and subject it to collision-induced dissociation (CID) to generate fragment ions for structural confirmation.
 - Multiple Reaction Monitoring (MRM) (for quantification): For triple quadrupole instruments, monitor specific precursor-to-product ion transitions for highly sensitive and selective quantification.

Data Presentation

The molecular weight of **Neurotensin(8-13)** is 816.99 g/mol . In positive ion mode ESI-MS, it is typically observed as multiply charged ions. The most abundant precursor ion is often the doubly charged ion $[M+2H]^{2+}$ at m/z 409.5.

Quantitative Data Summary

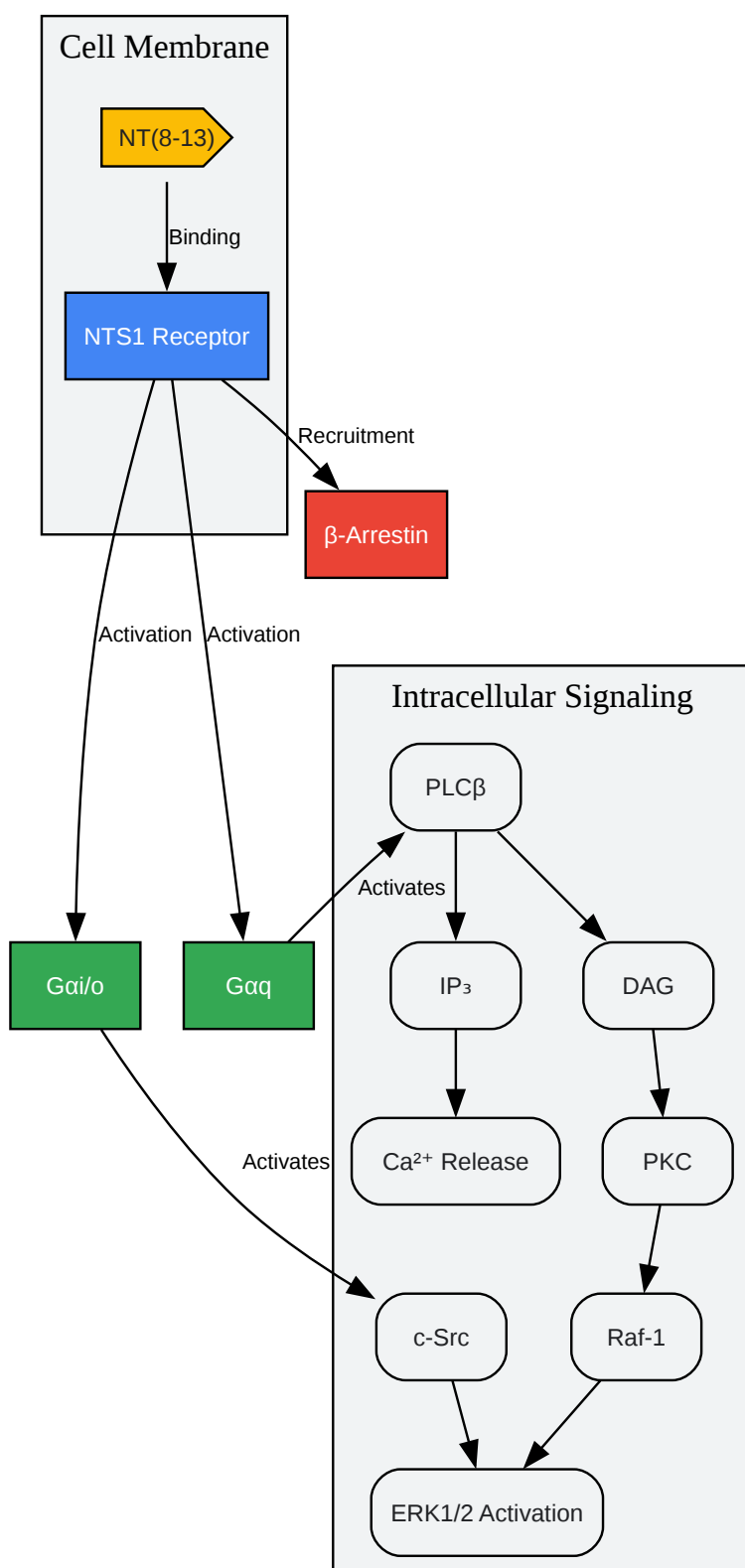
For quantitative analysis using MRM, specific transitions from the precursor ion to characteristic product ions are monitored. The following table summarizes key quantitative data for NT(8-13) analysis.

Precursor Ion (m/z)	Product Ion (m/z)	Fragment	Collision Energy (eV)
409.5 ([M+2H] ²⁺)	156.1	y ₁ -ion (Leu)	20-30
409.5 ([M+2H] ²⁺)	269.2	y ₂ -ion (Ile-Leu)	20-30
409.5 ([M+2H] ²⁺)	366.2	y ₃ -ion (Tyr-Ile-Leu)	20-30
409.5 ([M+2H] ²⁺)	120.1	Immonium ion (Tyr)	25-35
409.5 ([M+2H] ²⁺)	129.1	Immonium ion (Arg)	25-35

Note: Optimal collision energies may vary depending on the mass spectrometer used and should be empirically determined.

Signaling Pathway and Experimental Workflow Visualization

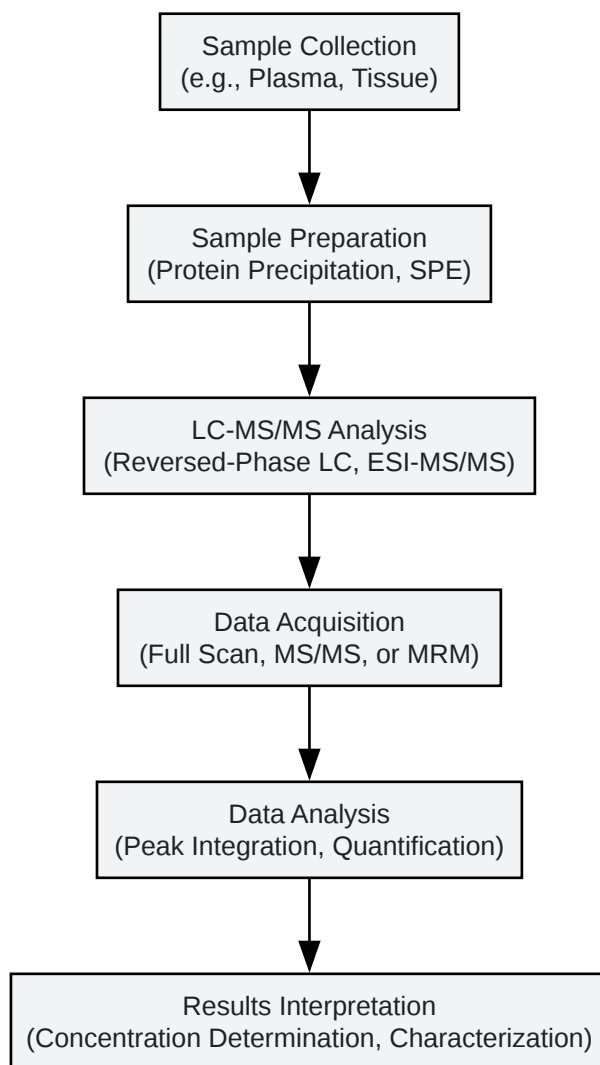
To understand the biological function of **Neurotensin(8-13)**, it is essential to visualize its signaling pathway. Upon binding to the NTS1 receptor, a G-protein coupled receptor (GPCR), NT(8-13) initiates a cascade of intracellular events.



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Caption: **Neurotensin(8-13)** signaling pathway via the NTS1 receptor.

The following diagram illustrates a typical experimental workflow for the mass spectrometric analysis of **Neurotensin(8-13)**.



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Caption: Experimental workflow for NT(8-13) mass spectrometry analysis.

Conclusion

Mass spectrometry is an indispensable technique for the detailed characterization and sensitive quantification of **Neurotensin(8-13)**. The protocols and data presented in this application note provide a solid foundation for researchers and drug development professionals working with this neuropeptide. By following these guidelines, reliable and reproducible results

can be achieved, facilitating a deeper understanding of the roles of NT(8-13) in health and disease.

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References

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